

# Technical Guide: Des(1-cyclohexanol) Venlafaxine-d6 (CAS No. 1330046-00-8)

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## Compound of Interest

Compound Name: Des(1-cyclohexanol) Venlafaxine-d6

Cat. No.: B589846

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Des(1-cyclohexanol) Venlafaxine-d6**, a deuterated analog of a venlafaxine impurity. This document is intended for researchers, scientists, and drug development professionals, offering key data, experimental protocols, and relevant biological context to support its application in analytical and research settings.

## Compound Identification and Properties

**Des(1-cyclohexanol) Venlafaxine-d6** is the deuterium-labeled form of Des(1-cyclohexanol) Venlafaxine.<sup>[1]</sup> It serves as an internal standard for the quantitative analysis of venlafaxine and its related compounds by mass spectrometry.<sup>[1]</sup> The incorporation of six deuterium atoms provides a distinct mass shift, facilitating accurate quantification in complex biological matrices.

Table 1: Chemical and Physical Properties

Property	Value	Reference
CAS Number	1330046-00-8	[2]
Molecular Formula	C <sub>11</sub> H <sub>11</sub> D <sub>6</sub> NO	[2]
Molecular Weight	185.30 g/mol	[2]
Synonyms	4-Methoxy-N,N-(dimethyl-d6)benzeneethanamine, p-Methoxy-N,N-(dimethyl-d6)phenethylamine, N,N-(Dimethyl-d6)-2-(p-anisyl)ethylamine, N,N-(Dimethyl-d6)-4-methoxyphenethylamine	
Appearance	Clear Colourless Oil	
Storage	2-8°C Refrigerator	
Shipping Conditions	Ambient	

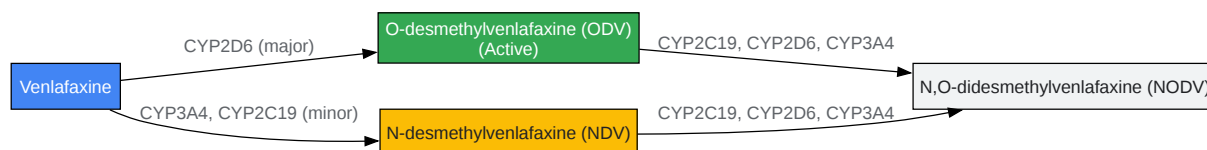
## Application in Quantitative Analysis

**Des(1-cyclohexanol) Venlafaxine-d6** is primarily utilized as an internal standard in bioanalytical methods, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS), for the quantification of venlafaxine and its metabolites in biological samples like plasma.[1][3][4] The use of a stable isotope-labeled internal standard is the gold standard in quantitative mass spectrometry as it corrects for variability in sample preparation and instrument response, leading to high accuracy and precision.[3]

## Metabolic Pathway of Venlafaxine

Understanding the metabolism of the parent drug, venlafaxine, is crucial for designing and interpreting studies involving its analogs. Venlafaxine is extensively metabolized in the liver, primarily by the cytochrome P450 enzyme CYP2D6, to its major active metabolite, O-desmethylvenlafaxine (ODV). Minor metabolic pathways include N-demethylation by CYP3A4

and CYP2C19 to N-desmethylvenlafaxine (NDV), and further metabolism to N,O-didesmethylvenlafaxine (NODV).



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Caption: Metabolic pathway of Venlafaxine.

## Experimental Protocol: Quantitative Analysis of Venlafaxine in Human Plasma by LC-MS/MS

This section outlines a representative experimental protocol for the quantification of venlafaxine in human plasma using **Des(1-cyclohexanol) Venlafaxine-d6** as an internal standard. This protocol is based on established methods for venlafaxine analysis.<sup>[3][4][5][6]</sup>

### Materials and Reagents

- Venlafaxine analytical standard
- **Des(1-cyclohexanol) Venlafaxine-d6** (Internal Standard, IS)
- LC-MS grade acetonitrile, methanol, and water
- Formic acid
- Drug-free human plasma

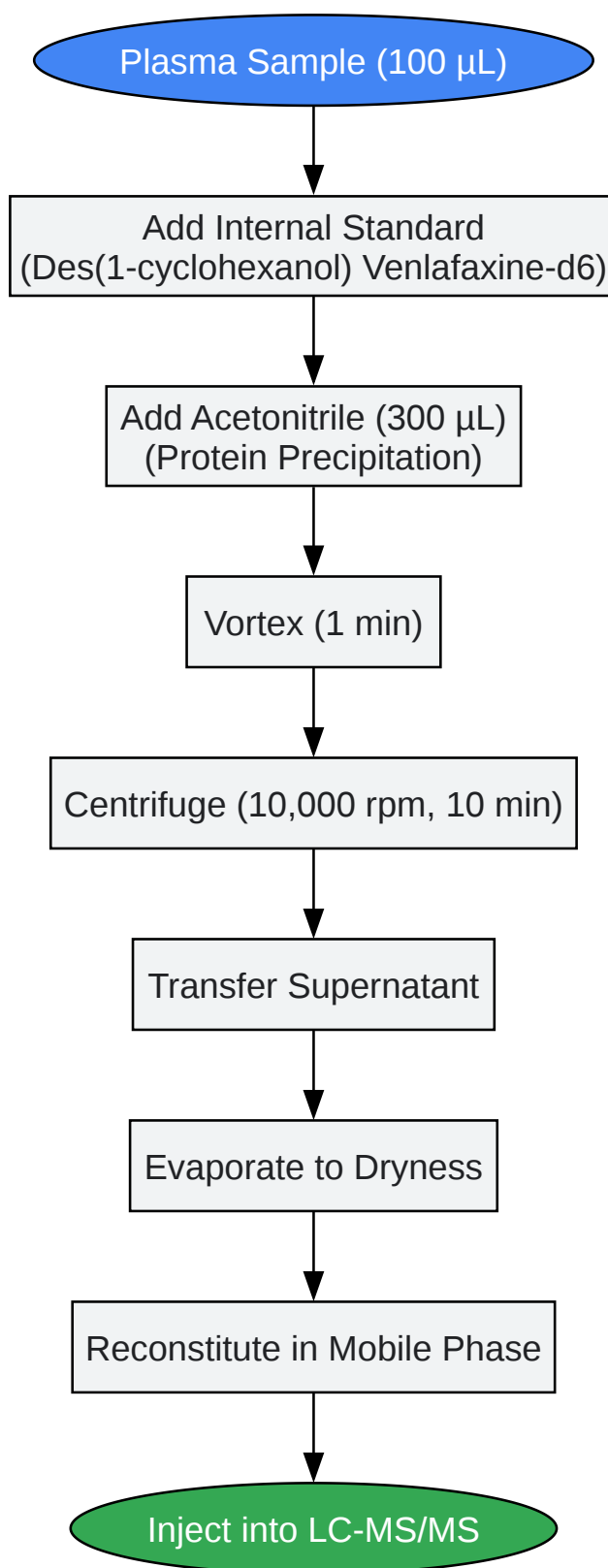
### Instrumentation

- High-Performance Liquid Chromatography (HPLC) system

- Triple quadrupole mass spectrometer with an electrospray ionization (ESI) source

## Sample Preparation (Protein Precipitation)

- To 100  $\mu$ L of plasma sample, add 10  $\mu$ L of the internal standard working solution (**Des(1-cyclohexanol) Venlafaxine-d6** in methanol).
- Add 300  $\mu$ L of acetonitrile to precipitate proteins.
- Vortex for 1 minute.
- Centrifuge at 10,000 rpm for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100  $\mu$ L of the mobile phase.
- Inject a portion of the reconstituted sample into the LC-MS/MS system.



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Caption: Workflow for plasma sample preparation.

## LC-MS/MS Conditions

Table 2: Representative LC-MS/MS Parameters

Parameter	Condition
LC Column	C18 reverse-phase (e.g., 50 x 2.1 mm, 1.8 µm)
Mobile Phase	A: 0.1% Formic acid in water B: 0.1% Formic acid in acetonitrile
Gradient	Isocratic or gradient elution, optimized for separation
Flow Rate	0.3 - 0.5 mL/min
Injection Volume	5 - 10 µL
Ionization Mode	Electrospray Ionization (ESI), Positive
MS/MS Mode	Multiple Reaction Monitoring (MRM)
MRM Transitions	Venlafaxine: To be optimized Des(1-cyclohexanol) Venlafaxine-d6: To be optimized

Note: The specific MRM transitions for venlafaxine and **Des(1-cyclohexanol) Venlafaxine-d6** need to be determined by direct infusion of the individual compounds into the mass spectrometer to identify the precursor ion and the most abundant and stable product ions.

## Method Validation

The analytical method should be validated according to regulatory guidelines (e.g., FDA, EMA) for the following parameters:

- Selectivity and Specificity
- Linearity and Range
- Accuracy and Precision
- Matrix Effect

- Recovery
- Stability (freeze-thaw, short-term, long-term, post-preparative)

## Quantitative Data and Quality Control

A Certificate of Analysis (CoA) for a specific lot of **Des(1-cyclohexanol) Venlafaxine-d6** would provide precise quantitative data. While a specific CoA for this compound was not found in the public domain, Table 3 provides an example of the data typically included for such a standard, based on a CoA for a related deuterated venlafaxine metabolite.<sup>[7]</sup>

Table 3: Representative Certificate of Analysis Data

Test	Specification	Representative Result
Purity (by HPLC)	>98%	99.5%
Chemical Identity	Conforms to structure by <sup>1</sup> H-NMR and MS	Conforms
Isotopic Purity	>98%	99.2%
Isotopic Distribution	Report Results	d <sub>0</sub> : <0.1%, d <sub>1</sub> : <0.1%, d <sub>2</sub> : <0.1%, d <sub>3</sub> : <0.1%, d <sub>4</sub> : 0.2%, d <sub>5</sub> : 4.5%, d <sub>6</sub> : 95.2%
Concentration (if supplied as a solution)	Report Result	1.00 mg/mL in methanol

## Conclusion

**Des(1-cyclohexanol) Venlafaxine-d6** is a critical tool for the accurate quantification of venlafaxine in biological matrices. Its use as an internal standard in LC-MS/MS methods ensures the reliability and robustness of bioanalytical data, which is essential for pharmacokinetic studies, therapeutic drug monitoring, and other applications in drug development and clinical research. The information and protocols provided in this guide offer a comprehensive resource for the effective application of this stable isotope-labeled standard.

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